

Technical Guide: Safety and Handling of Ethyl 2-aminooxazole-4-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-aminooxazole-4-carboxylate

Cat. No.: B033254

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This document provides a comprehensive overview of the safety, handling, and toxicological information for **Ethyl 2-aminooxazole-4-carboxylate** (CAS No: 177760-52-0). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a safe research environment.

Chemical Identification and Physical Properties

Ethyl 2-aminooxazole-4-carboxylate is a solid organic compound.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	177760-52-0	[1][2]
Molecular Formula	C ₆ H ₈ N ₂ O ₃	[2][3]
Molecular Weight	156.14 g/mol	[1][2]
IUPAC Name	ethyl 2-amino-1,3-oxazole-4-carboxylate	[2][3]
Appearance	White to pale yellow or pale cream powder	[3]
Form	Solid	[1]
Melting Point	135-147 °C	[1][3]
Flash Point	Not applicable	[1][4]
Storage Temperature	2-8°C	[1][4]

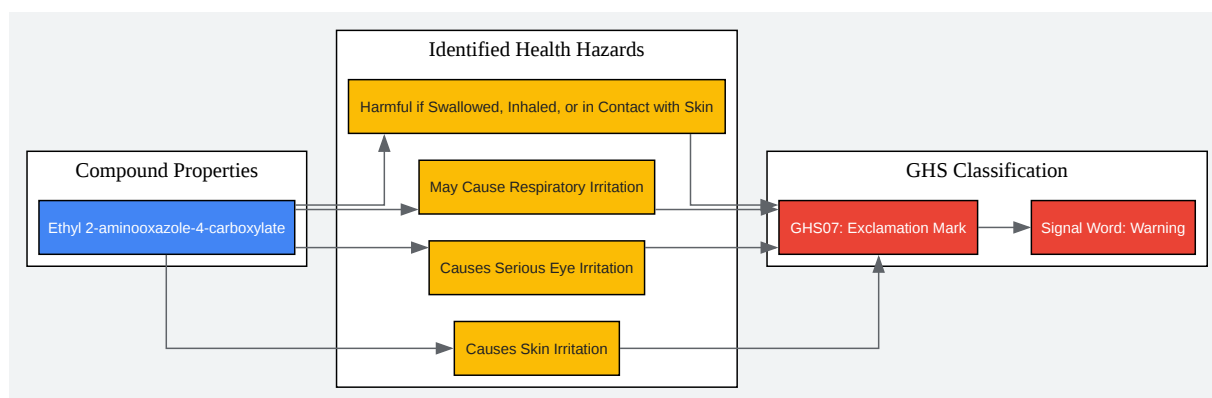
Hazard Identification and GHS Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity.[2]

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Warning, Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Warning, Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Warning, Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Warning, Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Warning, Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Warning, Category 3	H335: May cause respiratory irritation

Source:[2]

The following diagram illustrates the logical flow from the compound's intrinsic properties to its GHS classification.



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GHS Hazard Identification Flow

Toxicological Information

The toxicological profile is primarily derived from GHS classifications. Specific quantitative data, such as LD50 or LC50 values, are not readily available in the provided search results.

Toxicological Endpoint	Finding	Source
Acute Toxicity	Harmful by oral, dermal, and inhalation routes.	[2]
Skin Irritation	Causes skin irritation.	[2]
Eye Irritation	Causes serious eye irritation.	[2]
Respiratory Irritation	May cause respiratory irritation.	[2]
Carcinogenicity	No data available.	[5]
Mutagenicity	No data available.	[5]
Reproductive Toxicity	No data available.	[5]

First-Aid Measures

Disclaimer: The following first-aid measures are based on standard procedures for chemicals with similar hazard classifications. Always consult the specific Safety Data Sheet (SDS) for the product before use.

Exposure Route	First-Aid Protocol
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, get medical advice/attention. [5]
Eye Contact	Rinse cautiously and immediately with plenty of water for several minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [5] [6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [5] [6]

Experimental Protocols and Handling

Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE).[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is between 2-8°C.[1][4]
- Keep away from incompatible materials such as strong oxidizing agents.
- This material is classified under Storage Class 11 for combustible solids.[1][4]

Dissolution Protocol:

- Perform all operations within a certified chemical fume hood.
- Don all required PPE (safety goggles, lab coat, compatible gloves).
- Place a stir bar and the appropriate volume of the desired solvent into a flask.
- Slowly add the pre-weighed **Ethyl 2-aminooxazole-4-carboxylate** solid to the solvent while stirring to prevent clumping and ensure efficient dissolution.
- If necessary, sonication may be used to aid dissolution.
- Ensure the container is sealed after dissolution to prevent vapor release.

Waste Disposal:

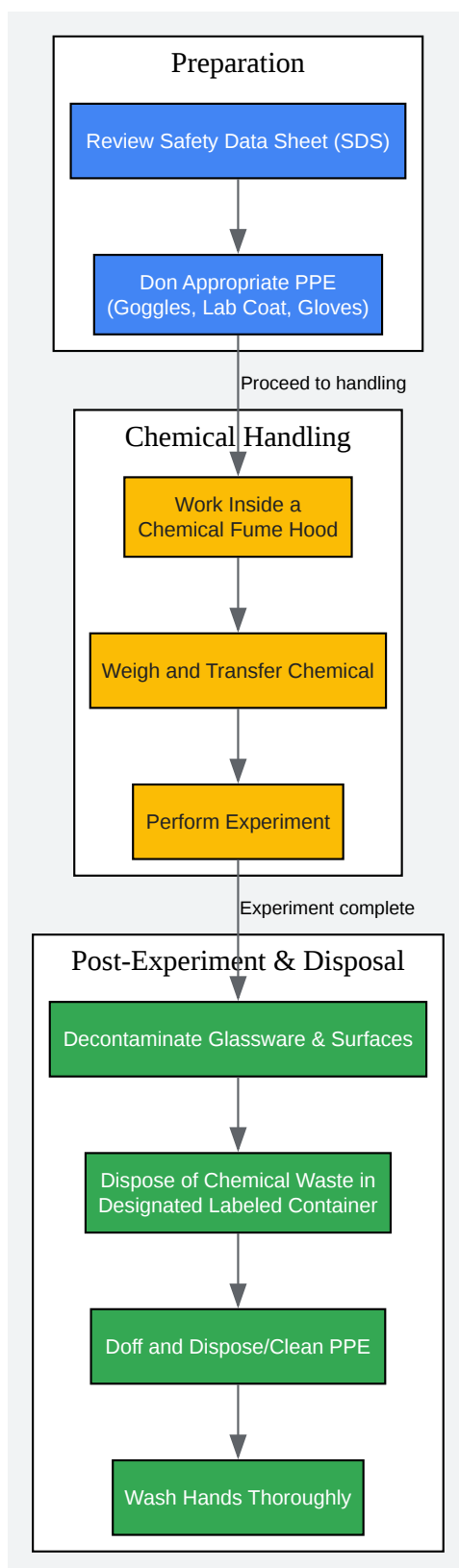
- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as the chemical itself.
- Do not allow the material to enter drains or waterways.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

Control Type	Recommendation
Engineering Controls	Work in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical splash goggles that meet ANSI Z87.1 standards. A face shield may be required for splash-prone operations. [8]
Skin Protection	Wear a chemically resistant lab coat. Select and wear appropriate gloves (e.g., nitrile rubber) based on permeation and breakthrough time. [8]
Respiratory Protection	If not handled in a fume hood or if dust is generated, use a NIOSH-approved N95 (or better) particulate respirator. [9]

The diagram below outlines a standard workflow for safely handling this chemical in a laboratory setting.



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General Laboratory Handling Workflow

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